

# Technical Guide: tert-Butyl 4-Oxocyclohexylcarbamate in Drug Discovery and Development

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## Compound of Interest

Compound Name: *N*-4-Boc-aminocyclohexanone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of tert-butyl 4-oxocyclohexylcarbamate, a key building block in modern medicinal chemistry. We will delve into its fundamental chemical properties, common synthetic applications with detailed experimental protocols, and its role in the development of novel therapeutics.

## Core Chemical Data

tert-Butyl 4-oxocyclohexylcarbamate is a versatile bifunctional molecule containing a ketone and a Boc-protected amine. This unique structure makes it an ideal starting material for the synthesis of a wide variety of more complex molecules, particularly those with a substituted cyclohexylamine scaffold, a common motif in pharmacologically active compounds.

Property	Value	Reference
IUPAC Name	tert-butyl N-(4-oxocyclohexyl)carbamate	[1]
CAS Number	179321-49-4	[1][2][3][4]
Molecular Formula	C <sub>11</sub> H <sub>19</sub> NO <sub>3</sub>	[1][2][4]
Molecular Weight	213.27 g/mol	[1][4]
Appearance	White powder	[2]
Melting Point	114-118 °C	[3][4]
Storage Temperature	2-8°C	[3]

## Key Synonyms and Identifiers

The following table provides a list of common synonyms and identifiers for tert-butyl 4-oxocyclohexylcarbamate, which is crucial for efficient literature and database searches.

Synonym	Reference
4-(Boc-amino)cyclohexanone	[1]
N-Boc-4-aminocyclohexanone	[1][2]
tert-Butyl (4-oxocyclohexyl)carbamate	[1][2][3][5]
(4-Oxocyclohexyl)carbamic acid tert-butyl ester	[1][2][3][5][6]
4-(tert-Butoxycarbonylamino)cyclohexanone	[1][3]
4-N-Boc-Aminocyclohexanone	[1][4]
Carbamic acid, N-(4-oxocyclohexyl)-, 1,1-dimethylethyl ester	[1]
1,1-dimethylethyl (4-oxocyclohexyl)carbamate	[1]

## Synthetic Applications and Experimental Protocols

A primary application of tert-butyl 4-oxocyclohexylcarbamate in drug development is its use in reductive amination reactions. This reaction allows for the introduction of a wide variety of substituents at the 4-position of the cyclohexane ring, a key step in building molecular diversity for structure-activity relationship (SAR) studies.

## Representative Experimental Protocol: Reductive Amination

This protocol describes a general procedure for the reductive amination of tert-butyl 4-oxocyclohexylcarbamate with a primary amine.

Materials:

- tert-Butyl 4-oxocyclohexylcarbamate
- Primary amine (e.g., benzylamine)
- Sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ )
- Dichloromethane (DCM), anhydrous
- Acetic acid (glacial)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Argon or Nitrogen atmosphere

Procedure:

- To a solution of tert-butyl 4-oxocyclohexylcarbamate (1.0 eq) in anhydrous dichloromethane (DCM) under an inert atmosphere, add the primary amine (1.1 eq).
- Add a catalytic amount of glacial acetic acid (0.1 eq) to the mixture.

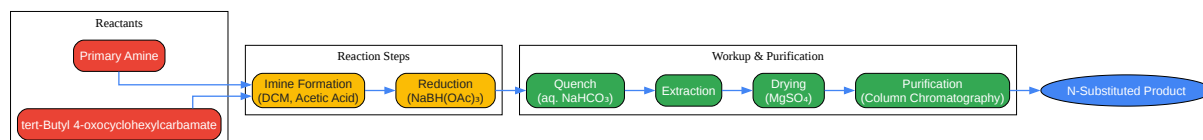
- Stir the reaction mixture at room temperature for 1-2 hours to facilitate imine formation.
- Slowly add sodium triacetoxyborohydride (1.5 eq) portion-wise to the stirring solution.
- Continue stirring at room temperature and monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS). The reaction is typically complete within 3-12 hours.
- Upon completion, quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by flash column chromatography on silica gel to obtain the desired N-substituted tert-butyl 4-aminocyclohexylcarbamate.

#### Quantitative Data Summary (Illustrative)

Reactant	Molar Eq.	Molecular Weight ( g/mol )	Mass (g)	Moles (mmol)
tert-Butyl 4-oxocyclohexylcarbamate	1.0	213.27	2.13	10.0
Benzylamine	1.1	107.15	1.18	11.0
Sodium triacetoxyborohydride	1.5	211.94	3.18	15.0
Product	304.44			
Yield (%)	Typically >80%			

## Experimental Workflow

The following diagram illustrates the key steps in the reductive amination of tert-butyl 4-oxocyclohexylcarbamate.



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### Reductive Amination Workflow

This streamlined workflow highlights the sequential nature of the reaction, from the initial condensation of the ketone and amine to form an imine, followed by its reduction to the final amine product, and concluding with the necessary workup and purification steps to isolate the target compound. This versatile reaction is a cornerstone in the synthesis of diverse compound libraries for drug discovery.

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